

Overcoming off-target effects of Bet-IN-9

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Compound of Interest

Compound Name: *Bet-IN-9*

Cat. No.: *B12405547*

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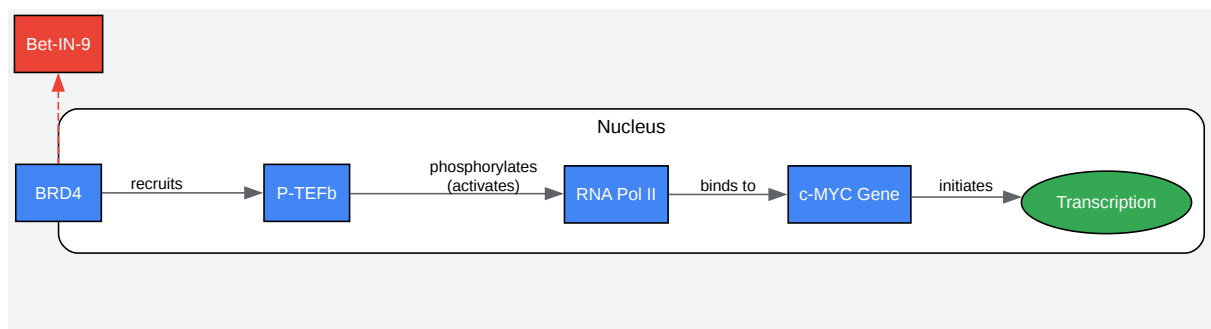
Bet-IN-9 Technical Support Center

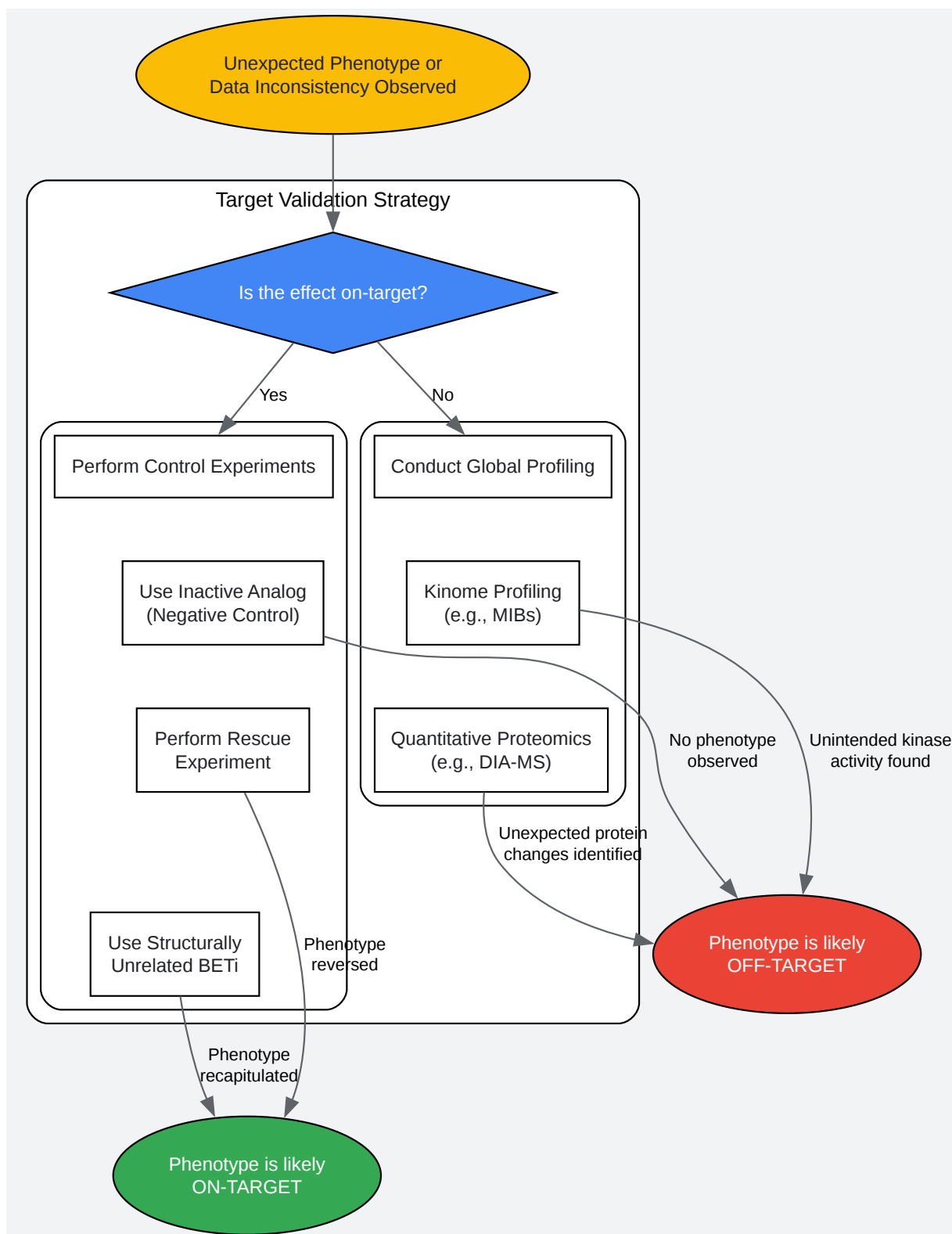
Welcome to the technical support center for **Bet-IN-9**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the effective use of **Bet-IN-9** and to help troubleshoot potential challenges, with a specific focus on understanding and mitigating off-target effects.

Frequently Asked Questions (FAQs)

Q1: What is **Bet-IN-9** and what is its primary mechanism of action?

Bet-IN-9 is a small molecule inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins.^[1] The BET family includes BRD2, BRD3, BRD4, and the testis-specific BRDT.^[2] These proteins are "epigenetic readers" that bind to acetylated lysine residues on histones and other proteins, playing a critical role in regulating gene transcription.^{[3][4]} **Bet-IN-9** functions by competitively binding to the acetyl-lysine binding pockets (bromodomains) of BET proteins, which displaces them from chromatin. This prevents the recruitment of transcriptional machinery, such as the positive transcription elongation factor b (P-TEFb), leading to the downregulation of key target genes, including oncogenes like c-MYC.^{[2][3][5]}





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. BET inhibitor - Wikipedia [en.wikipedia.org]
- 3. The mechanisms behind the therapeutic activity of BET bromodomain inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 4. aacrjournals.org [aacrjournals.org]
- 5. researchgate.net [researchgate.net]
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